Synthesis of (+/-)-Terreic Acid Analogs and Derivatives: Application Notes and Protocols

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Compound of Interest

Compound Name:	*(+/-)-Terreic acid*
Cat. No.:	*B15570959*

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These application notes provide detailed protocols and supporting data for the synthesis of **(+/-)-Terreic acid** and outline strategies for the preparation of its analogs and derivatives. Terrein, a naturally occurring quinone epoxide, has garnered significant interest due to its diverse biological activities, including the inhibition of Bruton's tyrosine kinase (Btk) and the bacterial enzyme MurA. The following sections detail the total synthesis of the racemic parent compound, propose synthetic routes to key analogs, and illustrate the signaling pathways affected by this class of molecules.

Data Presentation

The following tables summarize the key quantitative data for the multi-step synthesis of **(+/-)-Terreic acid**.

Table 1: Synthesis of 2-Methyl-3-hydroxy-1,4-benzoquinone (Intermediate 3)

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Step	Starting Material	Product	Reagents	Solvent	Yield (%)
1	2-Methyl-3-methoxy-1,4-hydrobenzoquinone (1)	2,3,6-Trihydroxytoluene (2)	Boron tribromide, Water	Methylene chloride	Not isolated
2	2,3,6-Trihydroxytoluene (2)	2-Methyl-3-hydroxy-1,4-benzoquinone (3)	Silver (I) oxide, Anhydrous sodium sulfate	Anhydrous ether	64 (from 1)

Table 2: Synthesis of **(+/-)-Terreic Acid** (4)

Step	Starting Material	Product	Reagents	Solvent	Yield (%)
3	2-Methyl-3-hydroxy-1,4-benzoquinone (3)	(+/-)-Terreic Acid (4)	Sodium bicarbonate, Sodium hypochlorite	95% Ethanol	65

Table 3: Spectroscopic Data for Synthesized **(+/-)-Terreic Acid**

Analysis	Data
IR ($CHCl_3$)	3400, 1690, 1650, 1620 cm^{-1}
^1H NMR ($CDCl_3$)	δ 2.10 (s, 3H), 3.65 (d, J=4 Hz, 1H), 3.95 (d, J=4 Hz, 1H), 6.60 (s, 1H), 7.20 (br s, 1H)
Mass Spectrum	m/e 154 (100), 152 (46), 139 (78.7), 122 (18.7), 111 (33.7), 18 (31.3)

Experimental Protocols

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The following protocols provide detailed methodologies for the key experiments in the total synthesis of **(+/-)-Terreic acid**.

Protocol 1: Synthesis of 2-Methyl-3-hydroxy-1,4-benzoquinone (3)

This protocol describes the demethylation and oxidation of 2-methyl-3-methoxy-1,4-hydrobenzoquinone to the corresponding hydroxybenzoquinone.

Materials:

- 2-Methyl-3-methoxy-1,4-hydrobenzoquinone (1)
- Boron tribromide (BBr_3)
- Methylene chloride (CH_2Cl_2)
- Silver (I) oxide (Ag_2O), freshly prepared
- Anhydrous sodium sulfate (Na_2SO_4)
- Anhydrous ether
- Standard glassware for anhydrous reactions
- Rotary evaporator
- Sublimation apparatus

Procedure:

- Demethylation:
  - Suspend 1.0 g (6.50 mmol) of 2-methyl-3-methoxy-1,4-hydrobenzoquinone (1) in 15 mL of methylene chloride in a round-bottom flask equipped with a magnetic stirrer.
  - Cool the suspension to -80°C using a dry ice/acetone bath.

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- Slowly add 1.0 mL (15.25 mmol) of cold boron tribromide via pipette.
- Maintain the reaction mixture at -80°C for 30 minutes, then allow it to warm to room temperature and stir overnight.
- Remove the excess boron tribromide and solvent under reduced pressure using a rotary evaporator to obtain the boric acid ester as a glass.
- Hydrolyze the ester by adding 10 mL of water at 0°C and stirring for 1 hour.
- Extract the aqueous mixture with ether.
- Dry the combined ether extracts over anhydrous magnesium sulfate, treat with activated charcoal, filter, and evaporate to yield 2,3,6-trihydroxytoluene (2) as a brown syrup. This intermediate is used in the next step without further purification.

- Oxidation:
  - Freshly prepare silver (I) oxide immediately before use.
  - In a flask, suspend approximately 10 g of silver (I) oxide and 5 g of anhydrous sodium sulfate in 100 mL of anhydrous ether.
  - Dissolve the crude 2,3,6-trihydroxytoluene (2) (from the previous step, ~4.50 mmol) in 50 mL of anhydrous ether.
  - Quickly add the ethereal solution of the trihydroxytoluene to the silver oxide suspension.
  - Swirl the reaction mixture for 15 minutes.
  - Filter the mixture and wash the solid residue with additional portions of anhydrous ether.
  - Evaporate the combined ether solution under reduced pressure to yield a brown-yellow solid.
  - Purify the solid by sublimation to afford 0.57 g (64% yield from 1) of 2-methyl-3-hydroxy-1,4-benzoquinone (3) as orange crystals.

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Protocol 2: Synthesis of (+/-)-Terreic Acid (4)

This protocol details the epoxidation of 2-methyl-3-hydroxy-1,4-benzoquinone to yield racemic terreic acid.

Materials:

- 2-Methyl-3-hydroxy-1,4-benzoquinone (3)
- 95% Ethanol
- Sodium bicarbonate ($NaHCO_3$)
- 5% Sodium hypochlorite (NaOCl) solution
- 5% Hydrochloric acid (HCl)
- Chloroform ($CHCl_3$)
- Anhydrous magnesium sulfate ($MgSO_4$)
- Standard laboratory glassware
- Rotary evaporator

Procedure:

- Reaction Setup:
  - Dissolve 0.57 g (4.13 mmol) of 2-methyl-3-hydroxy-1,4-benzoquinone (3) in 90 mL of 95% ethanol in a flask.
  - Add 1.0 g (11.9 mmol) of sodium bicarbonate to the solution.
  - Cool the mixture to 0°C in an ice bath.
- Epoxidation:

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- While stirring vigorously, add 15 mL of 5% sodium hypochlorite solution dropwise over a period of 15 minutes.
- Continue stirring the reaction mixture at 0°C for an additional 2 hours.

- Workup and Purification:
  - Acidify the reaction mixture to pH 2 with 5% hydrochloric acid.
  - Extract the mixture three times with chloroform.
  - Wash the combined chloroform extracts with water.
  - Dry the chloroform solution over anhydrous magnesium sulfate, filter, and evaporate the solvent under reduced pressure.
  - The resulting crude product can be further purified by recrystallization or chromatography to yield **(+/-)-Terreic Acid** (4) (yield ~65%).

Synthesis of (+/-)-Terreic Acid Analogs and Derivatives

The synthesis of terreic acid analogs can be achieved through several strategies, including modification of the starting materials or derivatization of the final terreic acid molecule.

Strategy 1: Derivatization of the Hydroxyl Group

The hydroxyl group of terreic acid or its precursor, 2-methyl-3-hydroxy-1,4-benzoquinone, can be alkylated or acylated to produce ether and ester derivatives, respectively.

Protocol 3: Representative Synthesis of a Terreic Acid Ether Analog (e.g., Methyl Ether)

Materials:

- **(+/-)-Terreic Acid** (4)
- Methyl iodide (CH_3I)

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- A suitable base (e.g., Silver (I) oxide or Potassium carbonate)
- Anhydrous solvent (e.g., Acetone or DMF)

Procedure:

- Dissolve **(+/-)-Terreic Acid** in the chosen anhydrous solvent.
- Add the base and stir the suspension.
- Add an excess of methyl iodide and stir the reaction mixture at room temperature or with gentle heating until the reaction is complete (monitored by TLC).
- Filter off the solid salts and evaporate the solvent.
- Purify the crude product by column chromatography to obtain the methyl ether derivative.

Protocol 4: Representative Synthesis of a Terreic Acid Ester Analog (e.g., Acetate Ester)

Materials:

- **(+/-)-Terreic Acid** (4)
- Acetic anhydride or Acetyl chloride
- A base catalyst (e.g., Pyridine or Triethylamine)
- Anhydrous solvent (e.g., Dichloromethane)

Procedure:

- Dissolve **(+/-)-Terreic Acid** in the anhydrous solvent.
- Add the base catalyst.
- Slowly add acetic anhydride or acetyl chloride and stir the reaction at room temperature until completion (monitored by TLC).
- Quench the reaction with water and extract the product with a suitable organic solvent.

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- Wash the organic layer with dilute acid, saturated sodium bicarbonate solution, and brine.
- Dry the organic layer over an anhydrous drying agent, filter, and concentrate under reduced pressure.
- Purify the crude product by chromatography.

Strategy 2: Modification of the Epoxide Ring

The epoxide ring of terreic acid is susceptible to nucleophilic attack, which can be exploited to generate a variety of derivatives.

Protocol 5: Representative Synthesis of a Thiol Adduct of Terrein

Materials:

- **(+/-)-Terreic Acid** (4)
- A thiol (e.g., Cysteine or Glutathione)
- A suitable buffer solution (e.g., Phosphate buffer, pH 7.4)

Procedure:

- Dissolve **(+/-)-Terreic Acid** in the buffer solution.
- Add the thiol to the solution.
- Stir the reaction mixture at room temperature. The reaction progress can be monitored by LC-MS.
- The resulting adduct can be purified by preparative HPLC.

Signaling Pathways and Experimental Workflows

Terreic acid exerts its biological effects by targeting key enzymes in important signaling pathways. Understanding these pathways is crucial for the rational design of new analogs and for elucidating their mechanism of action.

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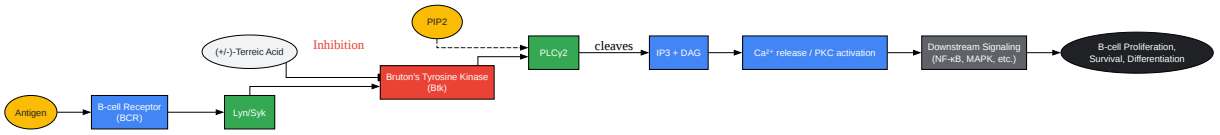
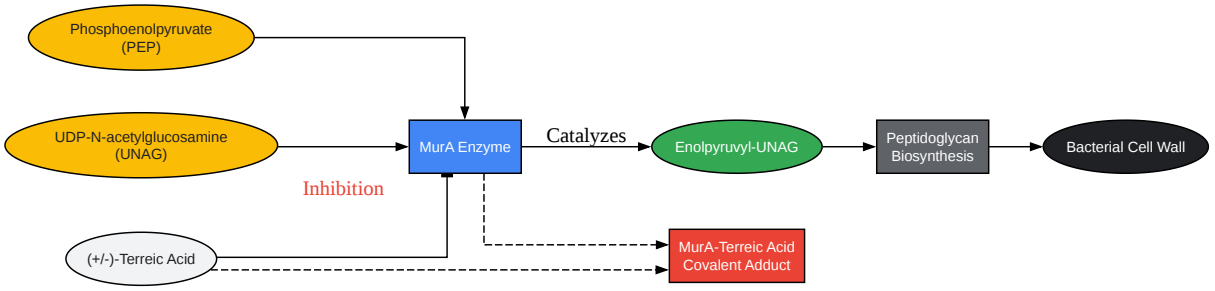
Bruton's Tyrosine Kinase (Btk) Signaling Pathway

Terreic acid is a known inhibitor of Btk, a critical enzyme in B-cell receptor (BCR) signaling. Inhibition of Btk can disrupt B-cell development, differentiation, and survival, making it a target for autoimmune diseases and B-cell malignancies.





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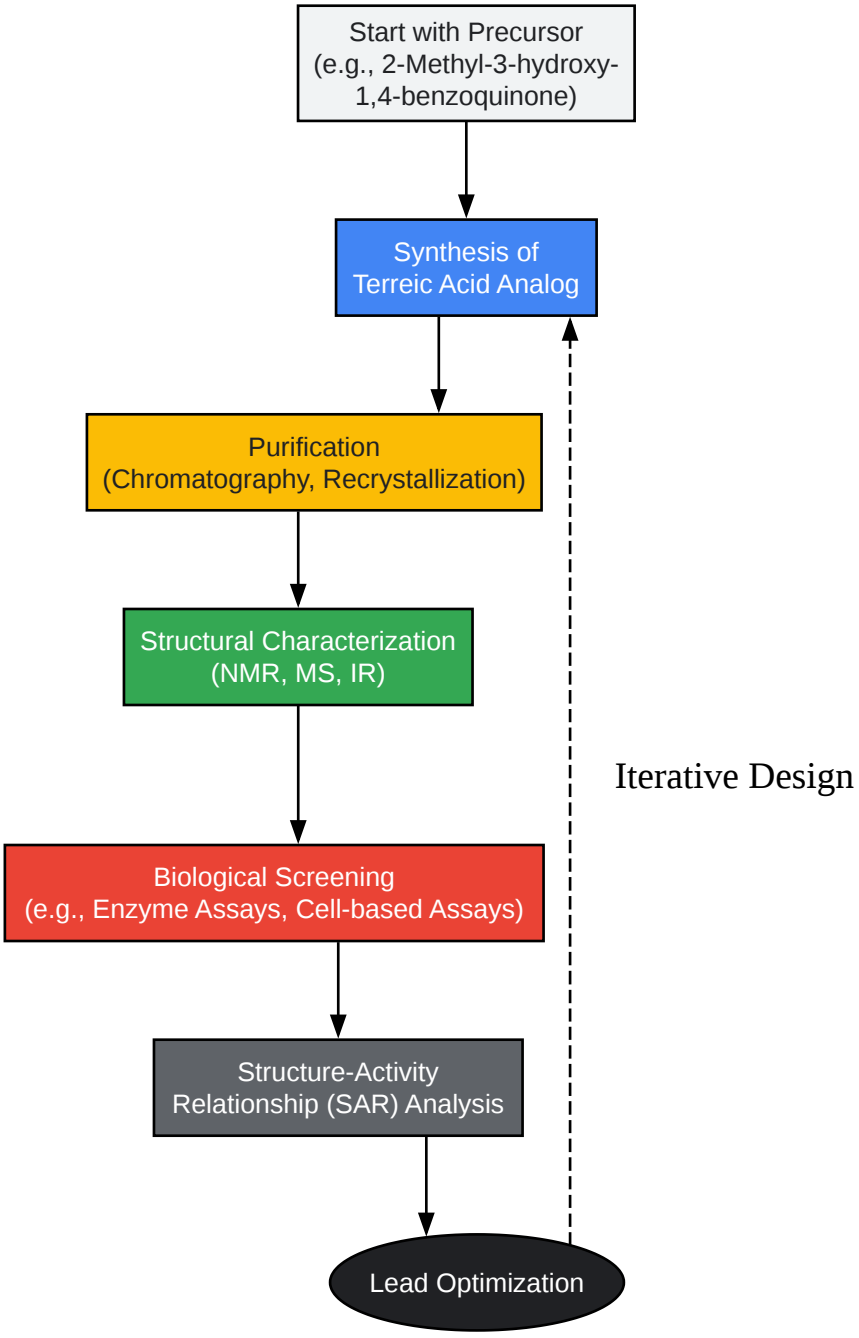

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